

# Megastigmatrienone: A Potential Plant Signaling Molecule at the Crossroads of Aroma and Regulation

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## Compound of Interest

Compound Name: *Megastigmatrienone*

Cat. No.: *B1235071*

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## Abstract

**Megastigmatrienone**, a C13-norisoprenoid derived from the oxidative cleavage of carotenoids, is well-documented as a significant contributor to the characteristic aroma of various plants, notably tobacco and grapes. While its role in flavor chemistry is established, emerging research into the broader class of apocarotenoids as signaling molecules suggests a potential, yet largely unexplored, function for **megastigmatrienone** in plant physiology and stress response. This technical guide synthesizes the current knowledge on **megastigmatrienone**, including its biosynthesis, analytical quantification, and known occurrences. By contextualizing this within the established signaling pathways of other apocarotenoids like abscisic acid and strigolactones, this paper proposes a hypothetical signaling cascade for **megastigmatrienone** and outlines detailed experimental protocols to investigate this putative role. This guide serves as a foundational resource for researchers aiming to explore **megastigmatrienone** as a novel plant signaling molecule, with potential applications in agriculture and the development of new plant growth regulators.

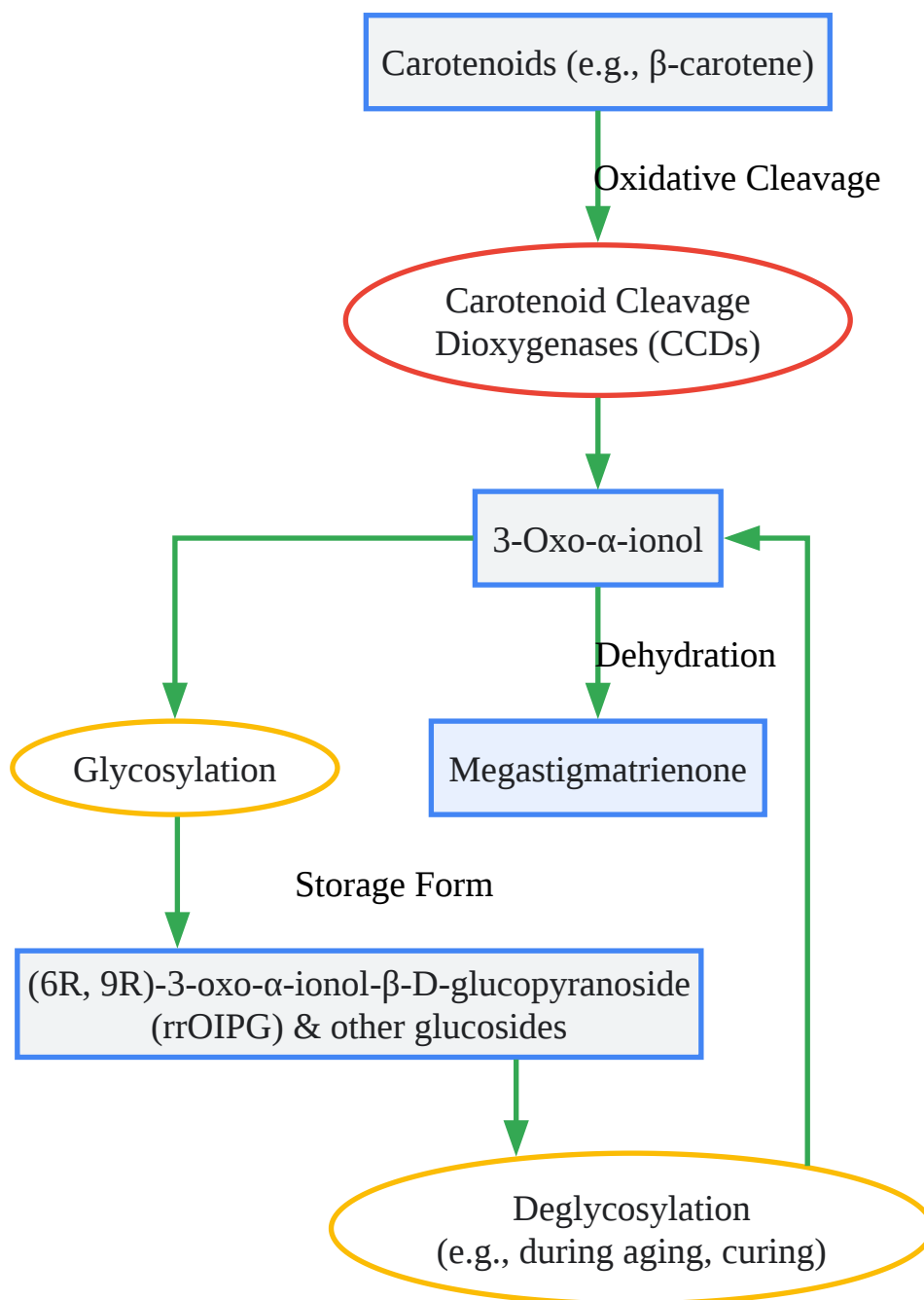
## Introduction to Megastigmatrienone

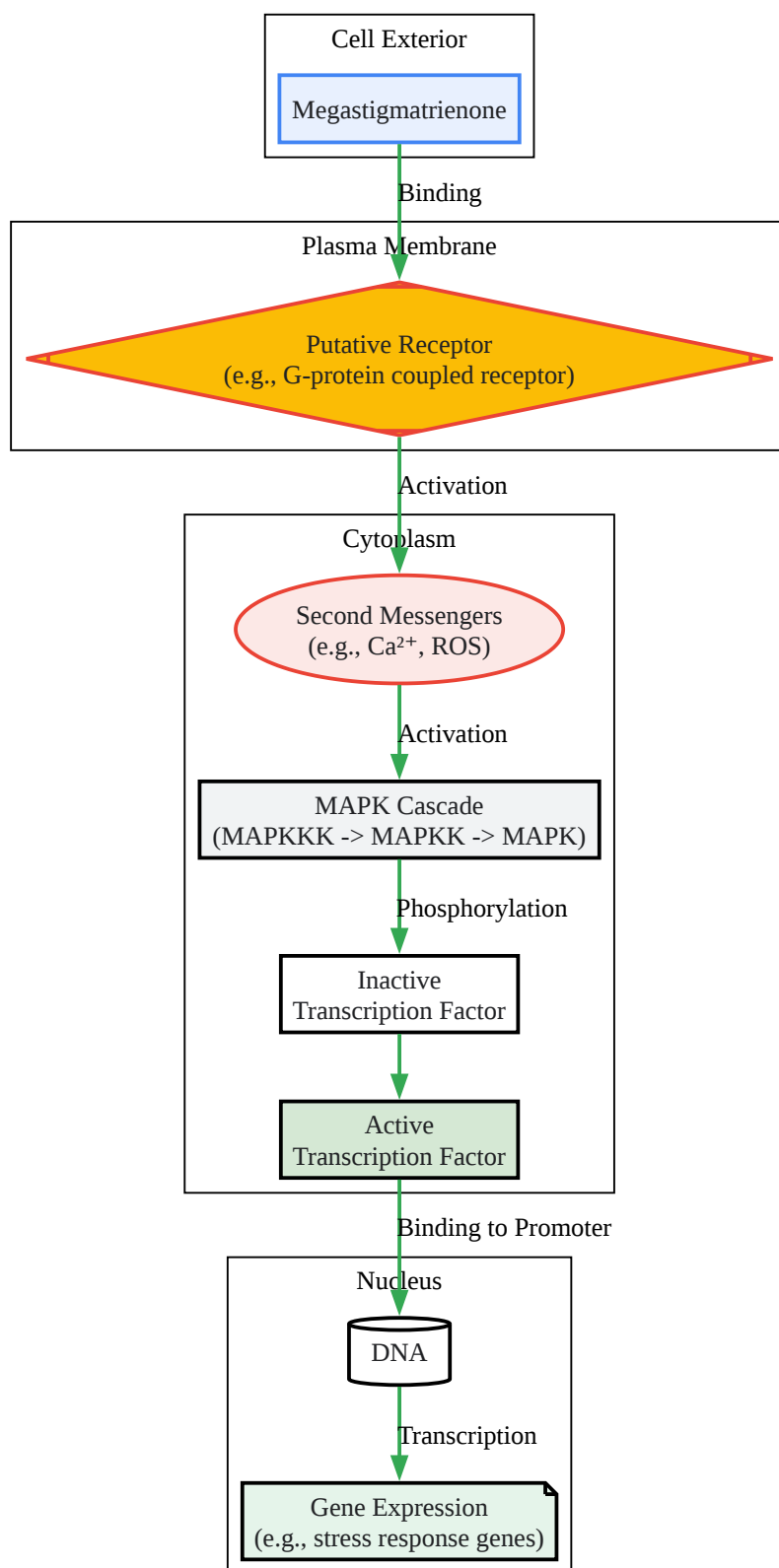
**Megastigmatrienone**, also known as tabanone, is a volatile organic compound that belongs to the family of C13-norisoprenoids.[1] These compounds are formed through the enzymatic or

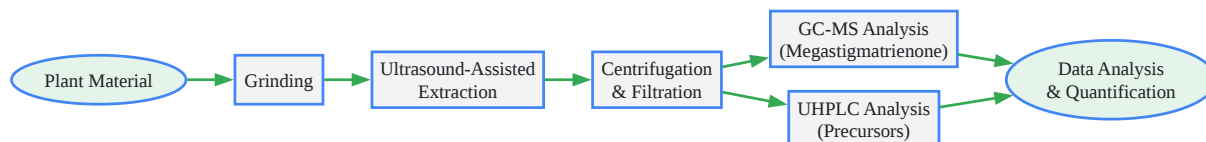
photo-oxidative degradation of carotenoids.[2] While extensively studied for its contribution to the aroma and flavor profiles of tobacco, tea, and wine, its potential biological activity as a signaling molecule in plants is an area of growing interest.[1][3] Apocarotenoids, the broader class of molecules to which **megastigmatrienone** belongs, include well-established plant hormones and signaling molecules such as abscisic acid (ABA) and strigolactones (SLs), which are involved in developmental regulation and stress responses.[4][5] This connection provides a strong rationale for investigating the signaling potential of **megastigmatrienone**.

## Biosynthesis of Megastigmatrienone

The biosynthesis of **megastigmatrienone** originates from the degradation of carotenoids, primarily  $\beta$ -carotene, neoxanthin, and violaxanthin. This process is catalyzed by carotenoid cleavage dioxygenases (CCDs). The pathway involves the formation of a key intermediate, 3-oxo- $\alpha$ -ionol, which can then be glycosylated to form stable precursors.[6]







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